

o-Toluic Anhydride: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 2-Methylbenzoic acid anhydride

Cat. No.: B1593519

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This guide provides an in-depth exploration of o-toluic anhydride, a key reagent in organic synthesis with significant applications in pharmaceutical and materials science. Designed for researchers, chemists, and drug development professionals, this document delves into the core physical and chemical properties, synthesis, reactivity, and safe handling of this versatile compound.

Core Molecular and Physical Characteristics

o-Toluic anhydride, also known as 2-methylbenzoic anhydride, is the symmetrical anhydride of o-toluic acid. Its structure, featuring two o-toluoyl groups linked by an oxygen atom, imparts a high degree of reactivity, making it an excellent acylating agent.

Table 1: Key Physical and Chemical Properties of o-Toluic Anhydride

Property	Value	Source(s)
IUPAC Name	(2-methylbenzoyl) 2-methylbenzoate	[1]
CAS Number	607-86-3	[2]
Molecular Formula	C ₁₆ H ₁₄ O ₃	[1]
Molecular Weight	254.28 g/mol	[1]
Appearance	White to off-white crystalline solid or powder	[3]
Melting Point	39 °C	[4]
Boiling Point	221 °C at 11 mmHg; 408.6 °C at 760 mmHg	[5]
Density	~1.2 g/cm ³	[5]
Solubility	Soluble in many organic solvents such as ethers, and chlorinated hydrocarbons. Reacts with water and alcohols.	[6]
Flash Point	194 °C	[7]

Synthesis of o-Toluic Anhydride: A Laboratory Protocol

The synthesis of o-toluic anhydride is most commonly achieved through the dehydration of o-toluic acid. One effective laboratory-scale method involves the use of a dehydrating agent such as acetic anhydride. A more reactive approach involves the conversion of o-toluic acid to its acid chloride, followed by reaction with a salt of o-toluic acid.

Protocol: Synthesis via o-Toluoyl Chloride

This two-step method generally provides high yields of the desired anhydride. The initial step is the formation of o-toluoyl chloride, which is then reacted with sodium o-toluate.

Step 1: Synthesis of o-Toluoyl Chloride

- Setup: In a fume hood, equip a round-bottom flask with a reflux condenser and a magnetic stirrer. The apparatus must be thoroughly dried to prevent hydrolysis.
- Reaction: To the flask, add o-toluic acid and a slight molar excess (approximately 1.2 equivalents) of thionyl chloride (SOCl_2). A catalytic amount of N,N-dimethylformamide (DMF) can be added to accelerate the reaction.^[8]
- Heating: Gently heat the mixture under reflux. The reaction is complete when the evolution of sulfur dioxide and hydrogen chloride gas ceases.
- Purification: Remove the excess thionyl chloride by distillation, preferably under reduced pressure. The resulting crude o-toluoyl chloride can be used directly in the next step or purified by vacuum distillation.^[9]

Step 2: Synthesis of o-Toluic Anhydride

- Preparation of Sodium o-Toluate: Prepare the sodium salt of o-toluic acid by reacting it with one equivalent of sodium hydroxide in an appropriate solvent and then thoroughly drying the resulting salt.
- Reaction: Dissolve the crude or purified o-toluoyl chloride in an inert, anhydrous solvent (e.g., diethyl ether or dichloromethane).
- Addition: Slowly add the dried sodium o-toluate to the solution of o-toluoyl chloride with vigorous stirring.
- Workup: After the reaction is complete, the sodium chloride byproduct is removed by filtration. The solvent is then removed from the filtrate under reduced pressure to yield crude o-toluic anhydride.
- Purification: The crude product can be purified by recrystallization from a suitable solvent or by vacuum distillation.

Causality in Experimental Choices: The use of thionyl chloride is advantageous because its byproducts (SO_2 and HCl) are gaseous, which simplifies their removal from the reaction

mixture.^[8] Performing the reaction under anhydrous conditions is critical as both o-toluoyl chloride and o-toluic anhydride are readily hydrolyzed by water.

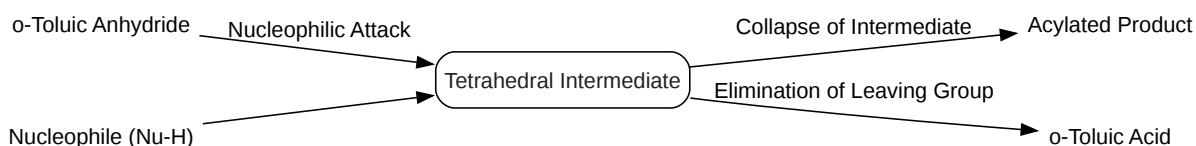
Spectroscopic and Reactivity Profile

Spectroscopic Analysis

- Infrared (IR) Spectroscopy: A key feature in the IR spectrum of an acid anhydride is the presence of two carbonyl (C=O) stretching bands.^[10] For o-toluic anhydride, these are expected to appear around 1820-1800 cm^{-1} and 1760-1740 cm^{-1} . The higher frequency band corresponds to the symmetric C=O stretch, while the lower frequency band is due to the asymmetric stretch.^[10] The presence of the aromatic ring will also be indicated by C-H stretching peaks above 3000 cm^{-1} and C=C stretching peaks in the 1600-1450 cm^{-1} region.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show signals for the aromatic protons in the region of 7.0-8.0 ppm. The methyl protons will appear as a singlet further upfield, typically around 2.3-2.6 ppm.^[11]
 - ^{13}C NMR: The carbon NMR spectrum will show a characteristic signal for the carbonyl carbons in the downfield region, typically around 160-170 ppm. The aromatic carbons will resonate in the 125-140 ppm range, and the methyl carbon will appear upfield, around 20-25 ppm.^[12]

Reactivity and Acylation Mechanism

o-Toluic anhydride is a powerful acylating agent, reacting with nucleophiles such as alcohols, amines, and phenols to introduce the o-toluoyl group. The reaction proceeds via a nucleophilic acyl substitution mechanism.



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Caption: Nucleophilic Acyl Substitution Mechanism of o-Toluic Anhydride.

The causality of this reactivity lies in the structure of the anhydride. The two electron-withdrawing carbonyl groups polarize the carbonyl carbons, making them highly electrophilic and susceptible to attack by nucleophiles. The o-toluate anion is a relatively good leaving group due to resonance stabilization, which facilitates the collapse of the tetrahedral intermediate.[13]

Applications in Drug Development and Organic Synthesis

The ability of o-toluic anhydride to efficiently introduce the o-toluoyl group makes it a valuable reagent in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). The o-toluoyl group can serve as a protecting group for alcohols and amines or can be an integral part of the final molecular structure, influencing the compound's biological activity and pharmacokinetic properties.

Safety, Handling, and Storage

Hazard Identification: o-Toluic anhydride is a corrosive substance that can cause severe skin and eye irritation.[5] It is also harmful if swallowed or inhaled. As with many anhydrides, it is moisture-sensitive and will react with water to form o-toluic acid, releasing heat.

Handling:

- Always handle o-toluic anhydride in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust and vapors.
- Ensure all equipment is dry before use to prevent exothermic reactions with water.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from moisture, strong bases, and oxidizing agents.
- The product may be stored under an inert atmosphere, such as argon, to prevent degradation.[\[14\]](#)

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References

- 1. 2-Methylbenzoic Anhydride | C16H14O3 | CID 136405 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- 3. What are the physical properties of O - Toluic Acid? - Blog - Evergreensino
[evergreensinochem.com]
- 4. 2-methylbenzoic anhydride [stenutz.eu]
- 5. echemi.com [echemi.com]
- 6. pharm.sinocurechem.com [pharm.sinocurechem.com]
- 7. jk-sci.com [jk-sci.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. spectroscopyonline.com [spectroscopyonline.com]
- 11. o-Toluic acid(118-90-1) 1H NMR spectrum [chemicalbook.com]
- 12. o-Toluic acid(118-90-1) 13C NMR [m.chemicalbook.com]
- 13. youtube.com [youtube.com]
- 14. calpaclab.com [calpaclab.com]
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